

# Biotin-PEG4-acid CAS number and molecular weight

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## Compound of Interest

Compound Name: *Biotin-PEG4-acid*

Cat. No.: *B1667292*

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## Technical Guide: Biotin-PEG4-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Biotin-PEG4-acid**, a versatile biotinylation reagent. It includes key technical data, detailed experimental protocols for its application in labeling biomolecules, and conceptual diagrams to illustrate its use in targeted drug delivery.

## Core Data Presentation

**Biotin-PEG4-acid** is a heterobifunctional molecule that combines biotin with a hydrophilic 4-unit polyethylene glycol (PEG) spacer, terminating in a carboxylic acid group. This structure imparts water solubility to the molecules it conjugates with and provides a spacer arm to reduce steric hindrance in biotin-avidin/streptavidin binding.

Property	Value	References
CAS Number	721431-18-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	491.60 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>21</sub> H <sub>37</sub> N <sub>3</sub> O <sub>8</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Purity	≥95%	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to off-white solid	<a href="#">[7]</a>
Solubility	Water, DMSO, DMF	<a href="#">[3]</a> <a href="#">[8]</a>
Storage Conditions	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Protect from moisture.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>

## Experimental Protocols

The carboxylic acid group of **Biotin-PEG4-acid** requires activation to react with primary amines (e.g., lysine residues on proteins). This is commonly achieved using carbodiimides like EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) in the presence of N-hydroxysuccinimide (NHS) or Sulfo-NHS to form a more stable amine-reactive NHS ester.

### Protocol 1: Two-Step Biotinylation of an Antibody using EDC/NHS Activation

This protocol first activates **Biotin-PEG4-acid** and then adds the activated reagent to the antibody solution.

Materials:

- **Biotin-PEG4-acid**
- Antibody (or other protein) in an amine-free buffer (e.g., PBS, MES, HEPES) at pH 7.2-8.0
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)

- NHS (N-hydroxysuccinimide) or Sulfo-NHS
- Activation Buffer: MES (2-(N-morpholino)ethanesulfonic acid) buffer, pH 4.5-6.0
- Reaction Buffer: Phosphate-Buffered Saline (PBS), pH 7.2-8.0
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Desalting columns or dialysis equipment for buffer exchange and purification

#### Procedure:

- Reagent Preparation:
  - Prepare a stock solution of **Biotin-PEG4-acid** (e.g., 10 mg/mL) in anhydrous DMF or DMSO.
  - Prepare stock solutions of EDC and NHS (or Sulfo-NHS) in Activation Buffer or anhydrous DMSO immediately before use.
- Activation of **Biotin-PEG4-acid**:
  - In a microcentrifuge tube, combine **Biotin-PEG4-acid** with a molar excess of EDC and NHS in Activation Buffer. A typical molar ratio is 1:1.5:1.5 (**Biotin-PEG4-acid**:EDC:NHS).
  - Incubate the reaction for 15-30 minutes at room temperature to form the NHS ester.
- Biotinylation Reaction:
  - Add the activated **Biotin-PEG4-acid** solution to the antibody solution. The molar ratio of the biotinylation reagent to the antibody will need to be optimized, but a starting point is a 20 to 50-fold molar excess.
  - Incubate the reaction for 30 minutes to 2 hours at room temperature, or on ice for 2 hours.
- Purification:

- Remove excess, non-reacted biotinylation reagent using a desalting column or by dialysis against PBS.
- Storage:
  - Store the biotinylated antibody under the same conditions as the unlabeled antibody.

## Protocol 2: Biotinylation of Cell Surface Proteins

This protocol outlines the biotinylation of proteins on the surface of living cells.

Materials:

- Cells in suspension
- Ice-cold PBS, pH 8.0
- **Biotin-PEG4-acid** (activated as described in Protocol 1, or using an NHS-ester derivative like NHS-PEG4-Biotin for simplicity)
- Quenching Buffer: PBS containing 100 mM glycine or Tris

Procedure:

- Cell Preparation:
  - Wash cells three times with ice-cold PBS (pH 8.0) to remove any amine-containing culture media.
  - Resuspend the cells at a concentration of approximately  $25 \times 10^6$  cells/mL in ice-cold PBS (pH 8.0).
- Biotinylation:
  - Add the freshly activated **Biotin-PEG4-acid** (or NHS-PEG4-Biotin) to the cell suspension. A final concentration of 2 mM is a common starting point.
  - Incubate for 30 minutes at room temperature. To minimize internalization of the biotin reagent, the incubation can be performed at 4°C.

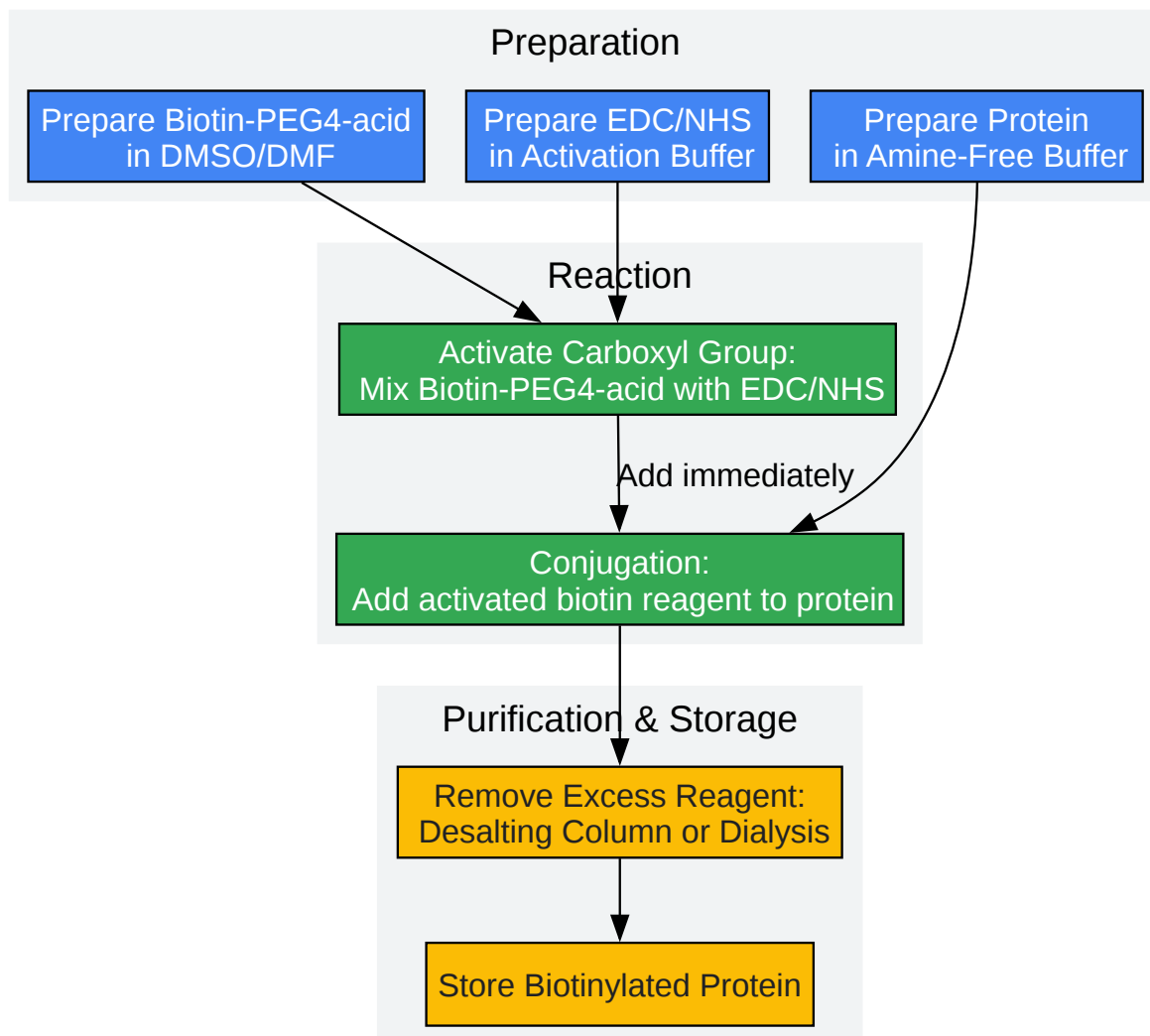
- Quenching and Washing:
  - Wash the cells three times with Quenching Buffer to stop the reaction and remove any excess biotinylation reagent.

The biotinylated cells are now ready for subsequent applications, such as cell lysis followed by affinity purification of the labeled surface proteins.

## Mandatory Visualizations

## Experimental Workflow for Protein Biotinylation

## Experimental Workflow for Protein Biotinylation

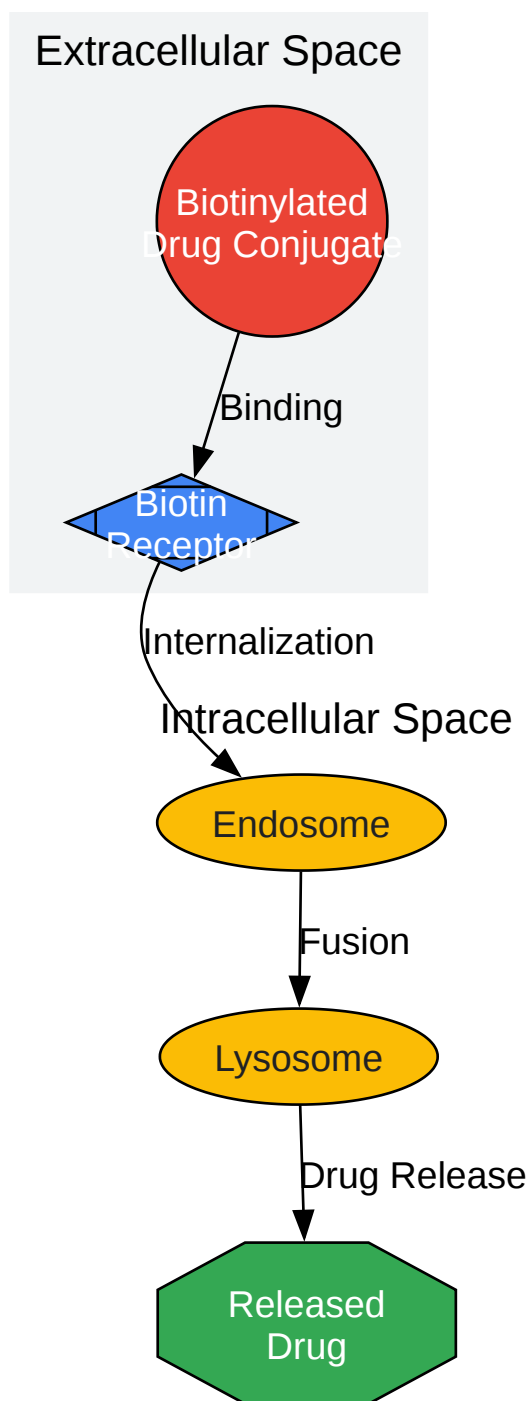


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Caption: A flowchart of the two-step protein biotinylation process.

## Receptor-Mediated Endocytosis of a Biotinylated Drug

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. bocsci.com [bocsci.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. tools.thermofisher.com [tools.thermofisher.com]
- 6. assets.fishersci.com [assets.fishersci.com]
- 7. bpsbioscience.com [bpsbioscience.com]
- 8. Biotin-PEG4-acid, 721431-18-1 | BroadPharm [broadpharm.com]
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